

Navigating Protein Separation: A Technical Guide to Sephadex G-150 Fractionation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SEPHADEX G-150

Cat. No.: B1170174

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For researchers, scientists, and drug development professionals, achieving high-resolution separation of globular proteins is a critical step in purification and analysis. This in-depth technical guide explores the principles and protocols for utilizing **Sephadex G-150**, a versatile size-exclusion chromatography medium, for the effective fractionation of globular proteins.

Sephadex G-150, a cross-linked dextran gel, separates molecules based on their size. Larger molecules that cannot enter the pores of the Sephadex beads travel a shorter path and elute first, while smaller molecules penetrate the pores to varying degrees and elute later. This guide provides a comprehensive overview of the fractionation range, detailed experimental procedures, and a visual representation of the workflow to empower researchers in their protein separation endeavors.

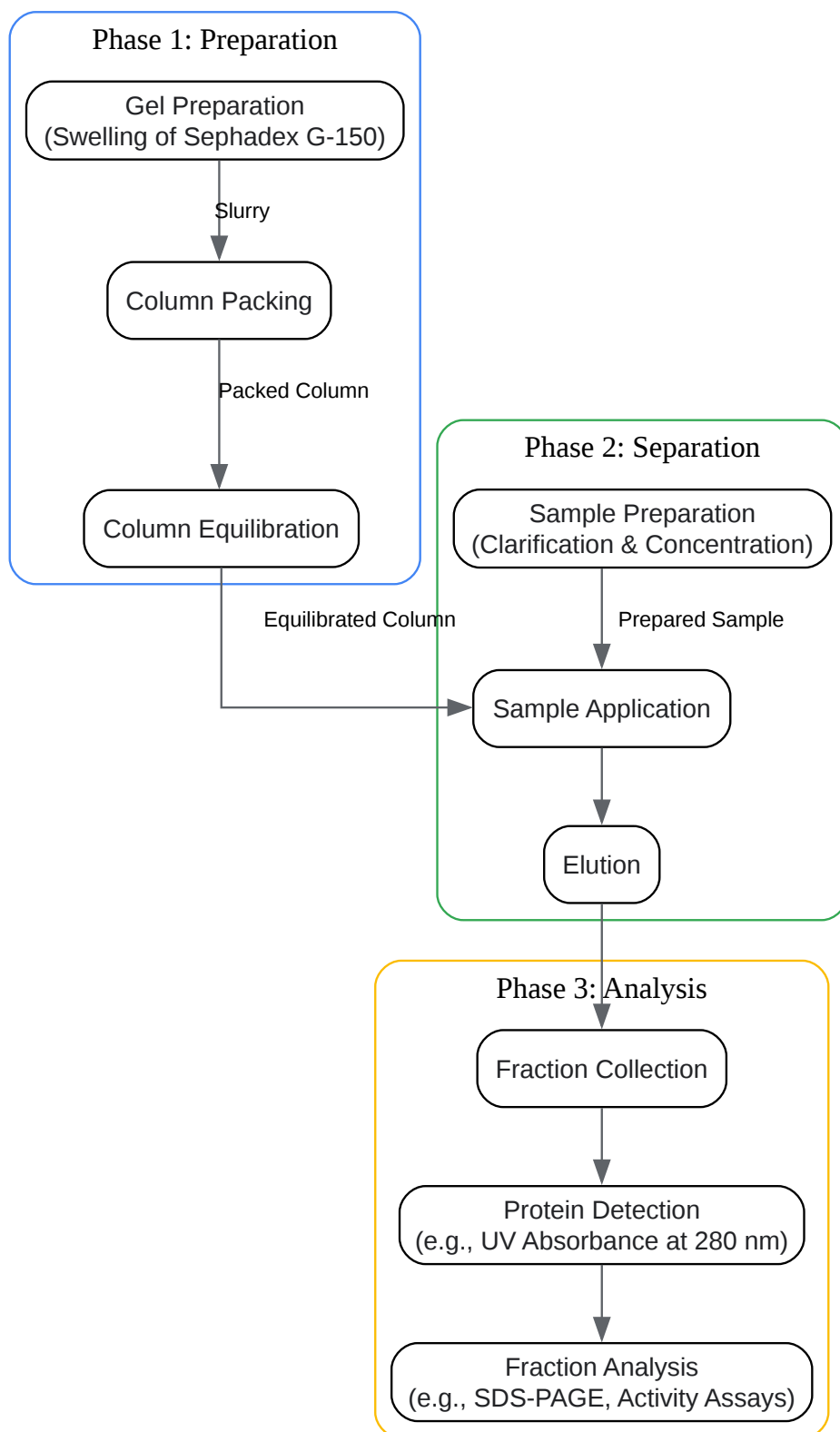
Quantitative Data on Sephadex G-150

The selection of the appropriate size-exclusion chromatography medium is paramount for successful protein fractionation. The table below summarizes the key quantitative parameters of **Sephadex G-150** and its superfine variant, facilitating an informed choice for specific research needs.

Property	Sephadex G-150	Sephadex G-150 Superfine
Fractionation Range (Globular Proteins)	5,000 – 300,000 Da ^[1]	5,000 – 150,000 Da ^[2]
Fractionation Range (Dextrans)	1,000 – 150,000 Da ^[2]	1,000 – 150,000 Da ^[2]
Dry Bead Diameter	40 – 120 µm ^{[1][2]}	20 – 50 µm ^[2]
Approximate Bed Volume	20 – 30 mL/g dry powder ^[2]	18 – 22 mL/g dry powder ^[2]
Maximum Operating Pressure	0.036 bar ^[2]	0.036 bar ^[2]

Experimental Workflow for Globular Protein Fractionation

The following diagram illustrates the logical flow of the experimental process for separating globular proteins using **Sephadex G-150**.



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References

- 1. SEPHADEX G-150 | 12774-36-6 | Benchchem [benchchem.com]
- 2. cytivalifesciences.co.jp [cytivalifesciences.co.jp]
- To cite this document: BenchChem. [Navigating Protein Separation: A Technical Guide to Sephadex G-150 Fractionation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1170174#fractionation-range-of-sephadex-g-150-for-globular-proteins]

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